An In-Depth Technical Guide to Dihalogenat

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Compound of Interest	
Compound Name:	*3,4-Dichloro-3',5'-difluorobenzophenone*
CAS No.:	*844885-16-1*
Cat. No.:	*B1302685*

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This technical guide serves as a comprehensive resource for researchers, scientists, and professionals engaged in drug development and materials s in-depth analysis of a structurally related and industrially significant analogue, 4,4'-Difluorobenzophenone, to illustrate key principles in synthesis, app

Part 1: Physicochemical Analysis of 3,4-Dichloro-3',5'-difluorobenzophenone and I

While **3,4-Dichloro-3',5'-difluorobenzophenone** is a specific chemical entity, it is not widely cataloged in commercial or research databases. Theref

Molecular Structure and Weight

The chemical structure of **3,4-Dichloro-3',5'-difluorobenzophenone** is defined by a central ketone group linking a 3,4-dichlorophenyl ring and a 3,5-

Caption: Chemical structure of **3,4-Dichloro-3',5'-difluorobenzophenone**.

The molecular formula is $C_{13}H_6Cl_2F_2O$. Based on this, the precise molecular weight is calculated.

- Monoisotopic Mass: 285.97605 Da
- Average Molecular Weight: 287.09 g/mol

Comparative Data of Dihalogenated Benzophenone Isomers

To provide a functional context for researchers, the following table summarizes the properties of several related, well-documented isomers. This comp final product characteristics.

Property	3,4-Dichloro-3',5'-difluorobenzophenone	3,5-Dichloro-3',4'-difluorobenzoph
Molecular Formula	$C_{13}H_6Cl_2F_2O$	$C_{13}H_6Cl_2F_2O$
Molecular Weight	287.09 g/mol (Calculated)	287.09 g/mol
CAS Number	Not available	845781-05-7
Melting Point	Data not available	Data not available
Boiling Point	Predicted: 390.3±42.0 °C[4]	Data not available
Density	Predicted: 1.436±0.06 g/cm³[4]	Data not available

Part 2: In-Depth Technical Guide on 4,4'-Difluorobenzophenone (CAS: 345-92-6)

Given its extensive documentation and industrial relevance, 4,4'-Difluorobenzophenone serves as an excellent model for understanding the synthesis

Overview and Core Applications

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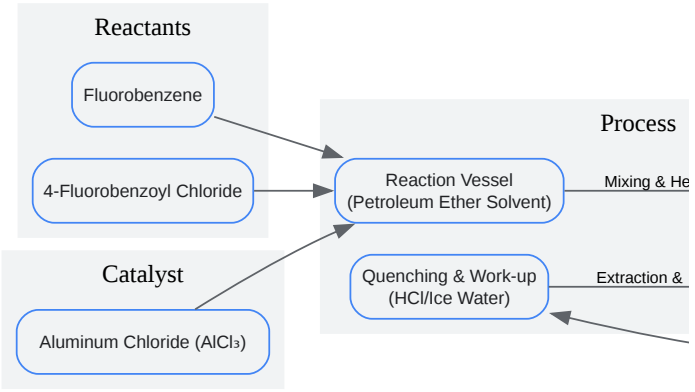
4,4'-Difluorobenzophenone is a colorless solid that is a cornerstone intermediate in the synthesis of high-performance polymers, most notably Polyeth it indispensable in aerospace, medical, and automotive industries.[5] The generation of the PEEK polymer occurs through the reaction of 4,4'-difluoro

Beyond PEEK, this compound is also used in the synthesis of other advanced poly(aryl ether ketone) copolymers and has applications as a pharmac

Synthesis Protocol: Friedel-Crafts Acylation of Fluorobenzene

The most prevalent and industrially scalable method for synthesizing 4,4'-Difluorobenzophenone is the Friedel-Crafts acylation of fluorobenzene with



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Caption: Synthesis workflow for 4,4'-Difluorobenzophenone via Friedel-Crafts acylation.

Step-by-Step Methodology:

- Reactor Preparation: A clean, dry, glass-lined reactor equipped with a mechanical stirrer, reflux condenser, and nitrogen inlet is charged with a suita
  - Causality: An inert atmosphere (nitrogen) and dry conditions are crucial to prevent the deactivation of the aluminum chloride catalyst by moisture
- Catalyst Addition: Anhydrous aluminum chloride is added to the solvent. The amount is typically in slight molar excess relative to the 4-fluorobenzo
- Acylating Agent Addition: 4-fluorobenzoyl chloride is added dropwise to the stirred suspension at a controlled temperature.
  - Causality: The dropwise addition helps to manage the exothermic reaction and prevent side reactions. The $AlCl_3$ coordinates with the carbonyl o
- Fluorobenzene Addition: Fluorobenzene is then added to the reaction mixture. The reaction is typically heated to reflux to drive the reaction to com
  - Causality: The electron-rich fluorobenzene ring acts as a nucleophile, attacking the electrophilic acylium ion. The fluorine atom is an ortho-, para-
- Reaction Quenching: After the reaction is complete (monitored by TLC or GC), the mixture is cooled and slowly quenched by pouring it onto a mixtu
  - Causality: This step hydrolyzes the aluminum chloride complexes and separates the organic product from the inorganic salts.
- Work-up and Purification: The organic layer is separated, washed with water and brine, and dried over an anhydrous drying agent (e.g., $MgSO_4$). T high-purity 4,4'-Difluorobenzophenone.

Safety, Handling, and Storage

As with any halogenated aromatic compound, proper safety protocols are mandatory.

- Hazard Identification: 4,4'-Difluorobenzophenone is harmful if swallowed (H302), causes skin irritation (H315), causes serious eye irritation (H319),
- Personal Protective Equipment (PPE): Always use chemical-resistant gloves, safety goggles with side shields or a face shield, and a lab coat. Worl

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- Handling: Avoid breathing dust. Wash hands and any exposed skin thoroughly after handling.[10] Prevent the release of the substance into the env
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[6][12] Keep away from strong oxidizing agents.[11]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[11]

This guide provides a foundational understanding of **3,4-Dichloro-3',5'-difluorobenzophenone** and its analogues. By leveraging the extensive data isomers, accelerating discovery in both polymer science and medicinal chemistry.

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